

# Preparing Srpın803 Stock Solutions for Research: Application Notes and Protocols

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## Compound of Interest

Compound Name: Srpın803

Cat. No.: B15141440

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This document provides detailed application notes and protocols for the preparation of **Srpın803** stock solutions for use in a research setting. **Srpın803** is a potent dual inhibitor of Casein Kinase 2 (CK2) and Serine/arginine-rich protein-specific kinase 1 (SRPK1), exhibiting antiangiogenic properties.<sup>[1][2]</sup> Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Srpın803** is provided in the table below.

Property	Value	Reference
Molecular Formula	C14H9F3N4O3S	<a href="#">[1]</a>
Molecular Weight	370.31 g/mol	<a href="#">[1]</a>
Appearance	Light yellow to yellow solid	<a href="#">[1]</a>
CAS Number	380572-02-1	<a href="#">[1]</a>
Purity	≥98% (HPLC)	

## Solubility and Recommended Solvents

**Srpin803** is readily soluble in Dimethyl Sulfoxide (DMSO).[1] For in vitro experiments, it is recommended to use freshly opened, anhydrous DMSO to prepare stock solutions, as hygroscopic DMSO can negatively impact solubility.[1] One supplier indicates a solubility of up to 100 mg/mL in DMSO with the aid of ultrasonication and warming to 80°C.[1] Another source suggests a solubility of 20 mg/mL in DMSO.

## Stock Solution Preparation Protocol

This protocol outlines the steps for preparing a 10 mM stock solution of **Srpin803** in DMSO.

Materials:

- **Srpin803** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Calibrated pipettes and sterile filter tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Equilibration: Allow the **Srpin803** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Srpin803** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.7031 mg of **Srpin803** (Molecular Weight = 370.31).

- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **Srpin803** powder. For a 10 mM stock solution, if you weighed 3.7031 mg, you would add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the **Srpin803** is completely dissolved. Gentle warming in a water bath (up to 80°C) or sonication can be used to aid dissolution if necessary.<sup>[1]</sup> Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.<sup>[1]</sup>
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).<sup>[1]</sup> When stored at -20°C, it is recommended to use the solution within one month.<sup>[1]</sup>

Stock Solution Concentration Table:

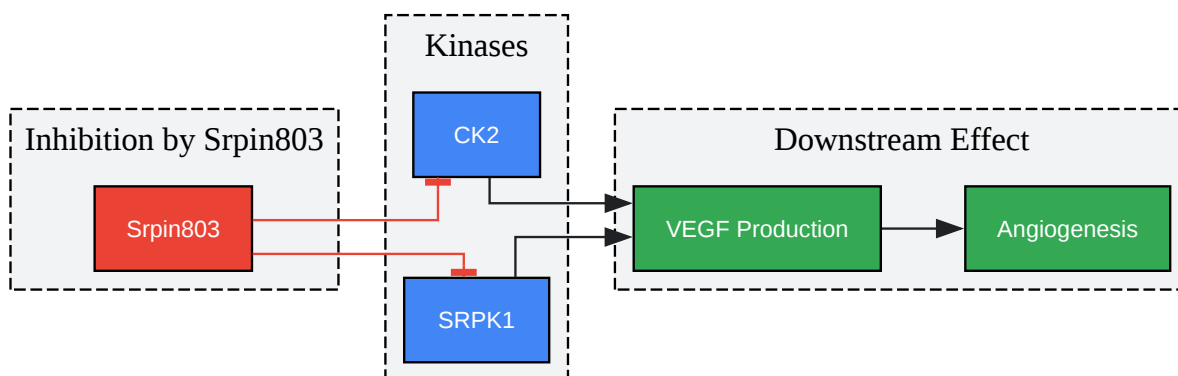
The following table provides the required volume of DMSO to prepare various concentrations of **Srpin803** stock solutions from 1 mg, 5 mg, and 10 mg of the compound.<sup>[1]</sup>

Desired Concentration	Mass of Srpin803	Volume of DMSO
1 mM	1 mg	2.7004 mL
5 mM	1 mg	0.5401 mL
10 mM	1 mg	0.2700 mL
1 mM	5 mg	13.5022 mL
5 mM	5 mg	2.7004 mL
10 mM	10 mg	2.7004 mL

## Mechanism of Action and Signaling Pathway

**Srpin803** functions as a dual inhibitor of CK2 and SRPK1.<sup>[1][3]</sup> The inhibition of these kinases leads to a reduction in the production of Vascular Endothelial Growth Factor (VEGF), a key signaling protein involved in angiogenesis.<sup>[2][4]</sup> This mechanism underlies the antiangiogenic

activity of **Srpin803** and its therapeutic potential in diseases characterized by abnormal blood vessel growth, such as age-related macular degeneration.[1][2]

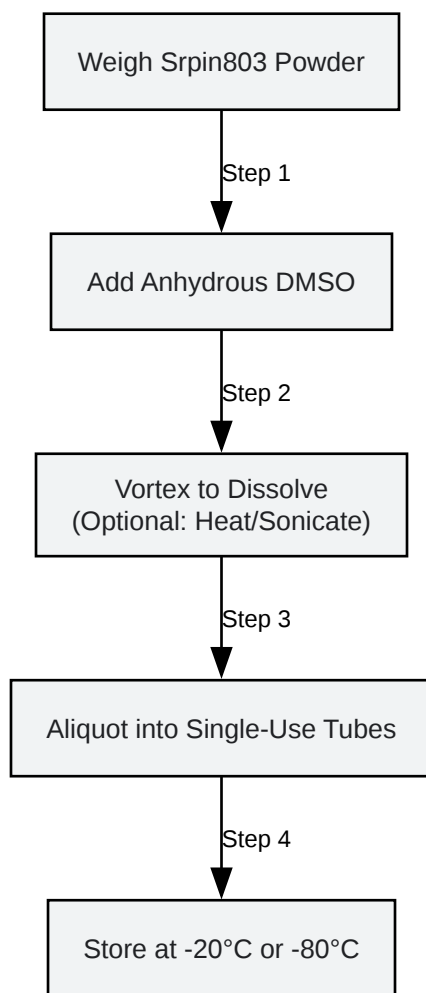


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Caption: **Srpin803** inhibits SRPK1 and CK2, leading to decreased VEGF production and subsequent inhibition of angiogenesis.

## Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the general workflow for preparing **Srpin803** stock solutions.



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Caption: A streamlined workflow for the preparation of **Srpin803** stock solutions for research applications.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. cancer-research-network.com [cancer-research-network.com]

- 3. SRPIN-803|SRPIN 803;SRPIN803 [dcchemicals.com]
- 4. Synthesis and Biological Evaluation of a c(RGDyK) Peptide Conjugate of SRPIN803 - PMC [pmc.ncbi.nlm.nih.gov]
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